

Operational Guide: 6-Ureidohexanoic Acid Disposal Procedures

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Compound of Interest

Compound Name: 6-Ureidohexanoic acid

CAS No.: 1468-42-4

Cat. No.: B073719

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Critical Identification & Hazard Profile

Warning: Database Discrepancy Alert As a researcher, you may encounter conflicting CAS registry numbers for this compound.

- Correct Identity: **6-Ureidohexanoic acid** (also known as -ureidocaproic acid or 6-ureidocaproate).[1][2]
- Target CAS:1468-42-4 (Chemical structure: NC(=O)CCCC(=O)O).[1][3]
- False Positive Alert: Some databases erroneously link "6-ureido..." terms to CAS 2150-60-9 (Alizarin Safirol SE), which is a distinct blue anthraquinone dye.[1][2] Verify your container label immediately. This guide applies strictly to the ureido-derivative of hexanoic acid, often used as a linker or hapten mimic.

Physicochemical Safety Table

Property	Specification	Operational Implication
Physical State	White to off-white crystalline solid	Generates dust; requires particulate respirator (N95/P2) if handled in open air.[1][2]
Solubility	Soluble in hot water, DMSO, Methanol	Aqueous waste streams are possible but require pH validation.[1][2]
Acidity (pKa)	~4.7 (Carboxylic acid moiety)	Corrosive potential. Must be segregated from strong bases to prevent exothermic neutralization.[1][2]
Reactivity	Urea moiety (Terminal -NH-CO-NH ₂)	Incompatible with Hypochlorites (Bleach). Reaction generates toxic chloramines.[1][2]
Storage	Hygroscopic; Store desiccated at 2-8°C	Moisture absorption alters weight accuracy; keep tightly sealed.[1][2]

Pre-Disposal Stabilization (The "Why" & "How")

The Scientific Logic: **6-Ureidohexanoic acid** contains two functional zones: a carboxylic acid tail and a urea head.

- **Acid Risk:** Direct disposal into general organic waste bins containing basic amines (e.g., triethylamine waste) can cause rapid heating and pressure buildup.
- **Urea Risk:** The urea group acts as a weak nucleophile. If mixed with strong oxidizers (nitric acid) or chlorinating agents (bleach), it can degrade into nitrogen gas or toxic intermediates.

Protocol 1: Solid Waste (Preferred Route)

- **Applicability:** Expired pure substance, contaminated weighing boats, filter paper.

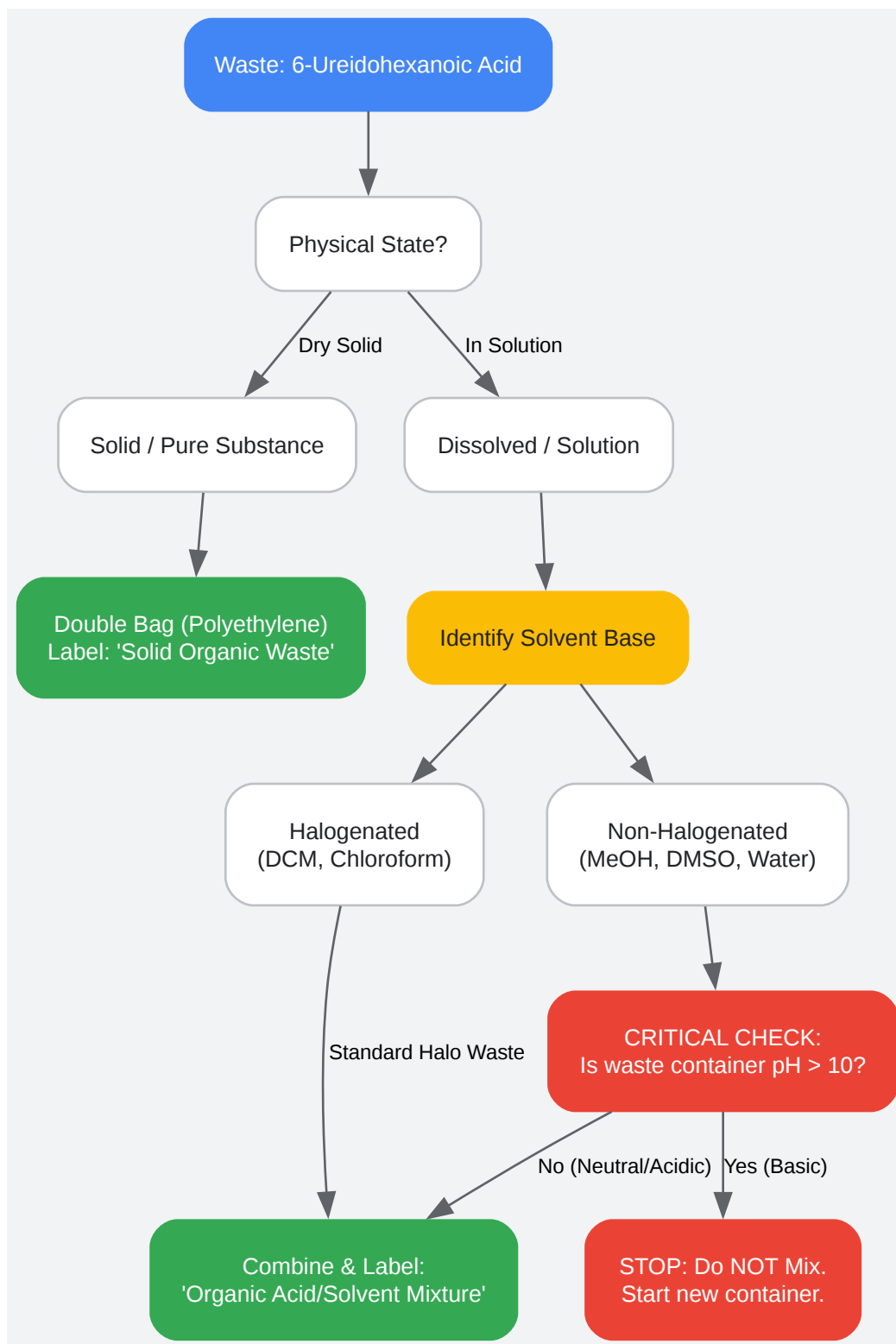
- Action:
 - Do not dissolve for the sake of disposal.[4] Keep as solid.
 - Double-bag in clear polyethylene bags.
 - Label explicitly as "Solid Organic Waste - Irritant."

Protocol 2: Liquid Waste (Mother Liquors/Reaction Mixtures)

- Applicability: Reaction byproducts in DMSO, Methanol, or Water.
- Self-Validating Step (The "Litmus Check"):
 - Before pouring: Dip a pH strip into your waste container.
 - Requirement: If pH > 10, do not add **6-ureidohexanoic acid** solution directly.
 - Correction: Neutralize the base waste first, or start a fresh "Acidic/Neutral Organic" waste stream.

Disposal Workflow Logic

The following diagram illustrates the decision matrix for disposing of **6-Ureidohexanoic acid**. This workflow is designed to prevent cross-reactivity in satellite accumulation areas.



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Figure 1: Decision tree ensuring chemical compatibility during disposal. Note the critical pH check for non-halogenated streams to prevent acid-base exotherms.

Emergency Spill Management

Scenario: You have spilled 5g of solid **6-ureidohexanoic acid** on the benchtop.

- PPE Upgrade: Don nitrile gloves (double layer recommended) and safety goggles. Ensure lab coat is buttoned.
- Dry Containment: Do not wet the powder (it becomes sticky/slimy).
- Sweep: Use a dustpan and brush to gently sweep the solid into a pile. Avoid creating airborne dust.^{[5][6][7]}
- Wet Wipe: Once the bulk solid is removed, wipe the surface with a paper towel dampened with water, followed by 70% Ethanol.
 - Why Ethanol? The organic tail of the molecule makes it slightly lipophilic; ethanol ensures complete removal of residues that water might miss.
- Disposal: Place the solid waste and the contaminated paper towels into the Solid Organic Waste bin.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 151093, **6-Ureidohexanoic acid**. Retrieved from [\[Link\]](#)
- United States Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [\[Link\]](#)

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Sources

- [1. Showing Compound 6-Hydroxyhexanoic acid \(FDB029184\) - FooDB \[foodb.ca\]](#)

- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. 1468-42-4|6-Ureidohexanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [7. Hexanoic Acid | C6H12O2 | CID 8892 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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